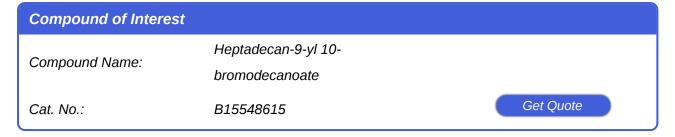


Heptadecan-9-yl 10-bromodecanoate: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical properties of **Heptadecan-9-yl 10-bromodecanoate**, a compound of interest in various research and development applications. The focus of this guide is to present its core molecular characteristics, specifically its molecular formula and weight.

Core Molecular Data

The fundamental chemical attributes of **Heptadecan-9-yl 10-bromodecanoate** are summarized in the table below. This data is essential for experimental design, stoichiometric calculations, and analytical interpretations.

Parameter	Value	Reference
Molecular Formula	C27H53BrO2	[1]
Molecular Weight	489.61 g/mol	[1]
CAS Number	2761458-99-3	[1]

Experimental Protocols



The determination of the molecular formula and weight is typically achieved through a combination of mass spectrometry and elemental analysis.

Mass Spectrometry Protocol:

- Sample Preparation: A dilute solution of **Heptadecan-9-yl 10-bromodecanoate** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into a mass spectrometer and ionized, commonly using electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI).
- Mass Analysis: The mass-to-charge ratio (m/z) of the resulting ions is measured. The
 molecular ion peak will correspond to the molecular weight of the compound. High-resolution
 mass spectrometry can provide the exact mass, which helps in confirming the elemental
 composition.
- Data Analysis: The resulting mass spectrum is analyzed to identify the molecular ion and any fragmentation patterns, which can further elucidate the structure of the molecule.

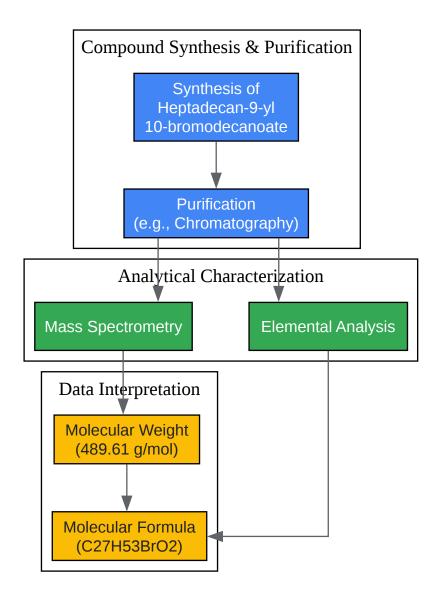
Elemental Analysis Protocol:

- Combustion: A precisely weighed sample of the compound is combusted in a furnace in the presence of excess oxygen.
- Gas Separation: The combustion products (CO2, H2O, etc.) are passed through a series of absorbent traps or a gas chromatography column to separate them.
- Detection: The amount of each gas is quantified using a thermal conductivity detector or other suitable detectors.
- Calculation: From the masses of the combustion products, the percentage composition of
 each element (carbon, hydrogen, oxygen) in the original sample is calculated. The
 percentage of bromine is often determined by other methods such as titration. This elemental
 composition is then used to determine the empirical formula, which, in conjunction with the
 molecular weight from mass spectrometry, gives the molecular formula.

Logical Relationship Diagram



The following diagram illustrates the logical workflow for determining the key molecular properties of a chemical compound like **Heptadecan-9-yl 10-bromodecanoate**.



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Caption: Workflow for determining molecular properties.

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